

Safe Disposal of 1,3,5-Benzenetricarbonyl Trichloride: A Procedural Guide

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Compound of Interest

Compound Name: 1,3,5-Benzenetricarbonyl
trichloride

Cat. No.: B1211363

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This document provides essential safety and logistical information for the proper disposal of **1,3,5-Benzenetricarbonyl trichloride** (also known as Trimesoyl chloride), a corrosive and moisture-sensitive compound. Adherence to these procedures is critical for ensuring the safety of laboratory personnel and maintaining environmental compliance.

Core Hazard Summary: **1,3,5-Benzenetricarbonyl trichloride** is classified as a hazardous substance that causes severe skin burns and serious eye damage.[1][2][3][4] It reacts violently with water, undergoing hydrolysis to form 1,3,5-benzenetricarboxylic acid and toxic hydrogen chloride gas.[2][5] Due to its reactivity, it is critical to prevent contact with moisture, strong bases, alcohols, and oxidizing agents.[1][6]

Standard Operating Procedure for Disposal

This step-by-step guide outlines the process for safely managing and disposing of **1,3,5-Benzenetricarbonyl trichloride** waste.

1. Personal Protective Equipment (PPE) & Preparation:

- Eye and Face Protection: Wear chemical safety goggles and a full face shield.[1]
- Hand Protection: Use elbow-length PVC gloves.[1] Glove selection should be based on frequency and duration of contact.[1]

- Body Protection: Wear appropriate protective clothing, such as overalls and a PVC apron, to prevent skin exposure.[1][3]
- Respiratory Protection: Use a respirator equipped with a particulate dust filter and an acid vapor Type B cartridge.[1]
- Work Area: Ensure the disposal area is well-ventilated, preferably within a chemical fume hood.[3][4] Keep the workplace dry and have an emergency safety shower and eye bath readily accessible.[2][7]

2. Waste Containment:

- Use dry, clean-up procedures and avoid generating dust.[1]
- For spills, absorb the material with an inert, dry absorbent such as sand, silica gel, or an acid binder.[3][4] Do not use water.[2][5]
- Carefully transfer the waste material and any contaminated absorbent into a suitable, corrosion-resistant container with a resistant inner liner.[1][2][7]
- Ensure the container is clearly and accurately labeled as hazardous waste, including the chemical name: "**1,3,5-Benzenetricarbonyl trichloride**".[1]

3. Temporary Storage:

- Store the sealed waste container in a designated, locked-up corrosives storage area.[2][3][7]
- The storage area must be cool, dry, and protected from moisture.[2][5]
- Segregate the waste from incompatible materials such as water, alcohols, strong bases, alkalis, and oxidizing agents.[1][6]

4. Final Disposal:

- This material and its container must be disposed of as hazardous waste.[1]
- Disposal must be conducted in accordance with all local, regional, and national hazardous waste regulations.[2][3][4]

- Arrange for disposal through a licensed and approved waste disposal company.^{[2][3][4]} Do not attempt to dispose of this chemical down the drain or with general refuse.^{[3][7]}

Emergency Procedures for Spills

Minor Spills:

- Remove all sources of ignition.^[1]
- Wearing appropriate PPE, control personal contact.^[1]
- Use dry clean-up procedures; avoid generating dust.^[1]
- Place the spilled material into a suitable, labeled container for waste disposal.^[1]

Major Spills:

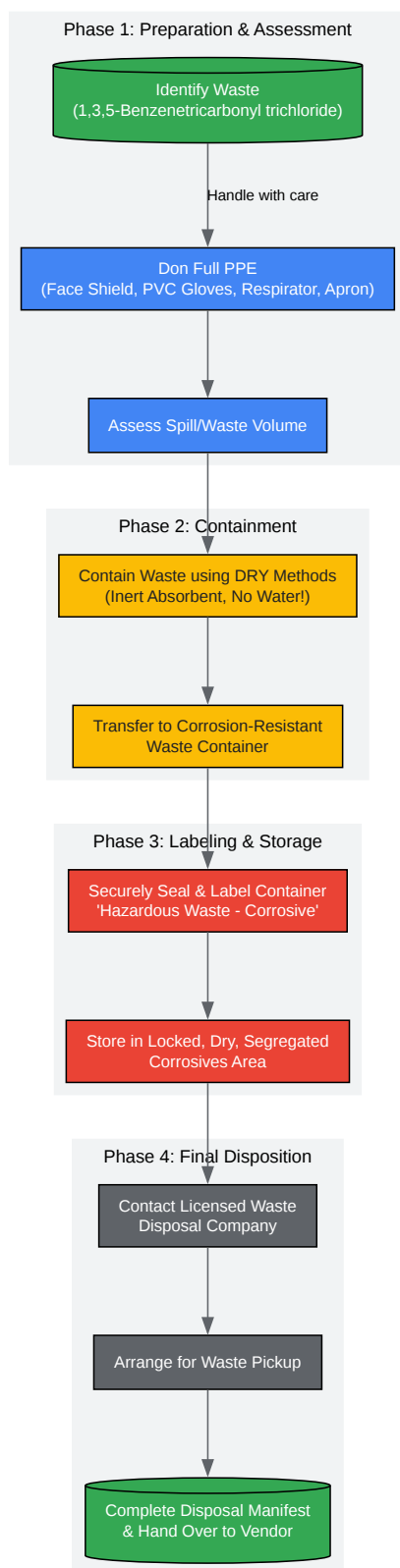
- Clear the area of all personnel and move upwind.^[1]
- Alert emergency responders, providing the location and nature of the hazard.^[1]
- Follow all instructions from emergency personnel.

Chemical and Physical Properties Summary

The following table summarizes key quantitative data for **1,3,5-Benzenetricarbonyl trichloride**.

Property	Value	Reference
CAS Number	4422-95-1	[2] [8]
Molecular Formula	C ₉ H ₃ Cl ₃ O ₃	[4] [8]
Molecular Weight	265.47 g/mol	[4] [8]
Appearance	Pale-yellow powder or solid	[1]
Melting Point	32-38 °C	[5] [9]
Boiling Point	180 °C @ 16 mmHg	[5]
Flash Point	>110 °C (>230 °F) - closed cup	[10]
Water Solubility	Decomposes / Reacts Violently	[2] [5] [6] [9]
Storage Class Code	8A - Combustible corrosive hazardous materials	
UN Number	3261	[2]

Disposal Workflow



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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. 1,3,5-Benzenetricarbonyl trichloride (4422-95-1) for sale [vulcanchem.com]
- 6. 1,3,5-Benzenetricarbonyl chloride, 98+% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. 1,3,5-Benzenetricarbonyl trichloride [webbook.nist.gov]
- 9. 1,3,5-Benzenetricarbonyl chloride | CAS#:4422-95-1 | Chemsrce [chemsrc.com]
- 10. 1,3,5-benzene tricarbonyl trichloride, 4422-95-1 [thegoodscentcompany.com]
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